

# N,N-Dibenzylacetamide chemical properties and structure

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## Compound of Interest

Compound Name: *N,N-Dibenzylacetamide*

Cat. No.: B082985

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## N,N-Dibenzylacetamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**N,N-Dibenzylacetamide** is a tertiary amide characterized by the presence of two benzyl groups and an acetyl group attached to a central nitrogen atom. While its direct biological and pharmacological activities are not extensively documented in publicly available literature, its structural motif suggests potential applications in organic synthesis and medicinal chemistry as a scaffold or intermediate. This technical guide provides a detailed overview of the predicted chemical properties, structure, and plausible experimental protocols for the synthesis and analysis of **N,N-Dibenzylacetamide**, based on data from structurally related compounds.

### Chemical Structure and Identification

The structure of **N,N-Dibenzylacetamide** consists of an acetamide core where the two hydrogen atoms on the nitrogen are substituted with benzyl groups.

Table 1: Structural and Identification Data for **N,N-Dibenzylacetamide**

| Identifier        | Value                                  |
|-------------------|--|
| IUPAC Name        | N,N-dibenzylacetamide                  |
| Molecular Formula | C <sub>16</sub> H <sub>17</sub> NO     |
| Molecular Weight  | 239.31 g/mol                           |
| Canonical SMILES  | CC(=O)N(CC1=CC=CC=C1)CC2=CC=CC=C2      |
| InChI Key         | Predicted: Based on related structures |
| CAS Number        | Data not readily available             |

## Predicted Physicochemical Properties

Direct experimental data for the physicochemical properties of **N,N-Dibenzylacetamide** are scarce. The following table summarizes predicted values based on the properties of structurally analogous compounds such as N-Benzylacetamide and N,N-Diphenylacetamide.

Table 2: Predicted Physicochemical Properties of **N,N-Dibenzylacetamide**

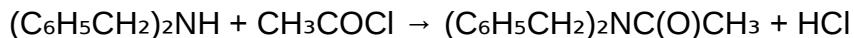
| Property      | Predicted Value   | Notes and References  |
|---------------|---|---|
| Melting Point | Likely a solid at room temperature. Predicted range: 70-90 °C   | Based on the melting point of N-Benzylacetamide (61°C) and the increased molecular weight and symmetry. <a href="#">[1]</a> |
| Boiling Point | > 300 °C at atmospheric pressure  | Extrapolated from the boiling point of N-Benzylacetamide (157 °C at 2 mmHg).  |
| Solubility    | Soluble in organic solvents like ethanol, diethyl ether, acetone, and chloroform. <a href="#">[2]</a> Insoluble in water. | Based on the general solubility of amides and the presence of two large nonpolar benzyl groups.                             |
| Appearance    | White to off-white crystalline solid. <a href="#">[1]</a>   | Typical appearance for a purified organic amide.  |

# Proposed Experimental Protocols

## Synthesis of N,N-Dibenzylacetamide

A plausible synthetic route to **N,N-Dibenzylacetamide** is the N-acetylation of dibenzylamine.

Reaction Scheme:



Materials:

- Dibenzylamine
- Acetyl chloride
- Anhydrous diethyl ether or dichloromethane
- Triethylamine or pyridine (as a base to neutralize HCl)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard glassware for organic synthesis

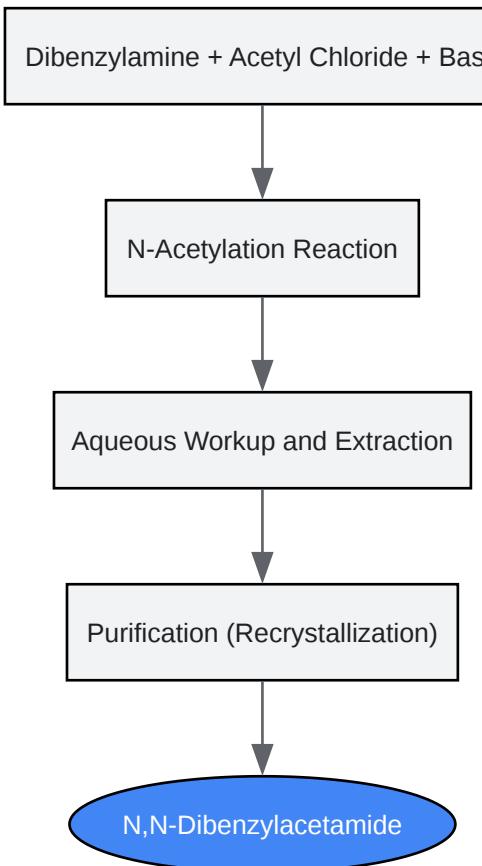
Procedure:

- Dissolve dibenzylamine in anhydrous diethyl ether in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add an equimolar amount of a non-nucleophilic base such as triethylamine.
- Cool the mixture in an ice bath.
- Slowly add one equivalent of acetyl chloride dropwise with stirring.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer and wash it successively with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate).

Below is a DOT language script illustrating the proposed synthesis workflow.

Synthesis Workflow for N,N-Dibenzylacetamide



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## References

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- 2. N-benzylacetamide [chemister.ru](http://chemister.ru)
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